

Application Note: Methodology for Testing OJT008 Against Intracellular Mycobacterium tuberculosis

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Compound of Interest

Compound Name: OJT008

Cat. No.: B15564623

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides detailed protocols for evaluating the efficacy of the novel methionine aminopeptidase (MetAP) inhibitor, **OJT008**, against Mycobacterium tuberculosis (Mtb) residing within macrophages.

Introduction

Mycobacterium tuberculosis (Mtb), the causative agent of tuberculosis (TB), is an intracellular pathogen that primarily resides within host macrophages. This intracellular lifestyle provides a protective niche for the bacteria, shielding them from host immune responses and certain antibiotics. Therefore, evaluating the efficacy of new anti-tubercular agents against intracellular Mtb is a critical step in drug development.[1][2] **OJT008** is a novel inhibitor of Mtb methionine aminopeptidase (MetAP), an enzyme essential for bacterial viability.[3][4] **OJT008** has demonstrated potent activity against replicating and multi-drug-resistant (MDR) Mtb strains.[3][4] This application note details two primary methodologies to determine the intracellular activity of **OJT008**: the traditional Colony Forming Unit (CFU) counting assay and a higher-throughput luciferase-based assay.

Experimental Protocols

General Reagents and Materials

- Cell Line: Human monocytic cell line THP-1 (ATCC TIB-202). Other suitable cell lines include murine macrophage-like RAW 264.7 cells or primary bone marrow-derived macrophages (BMDMs).^{[1][5]}
- Mtb Strains:
 - Mtb H37Rv (ATCC 27294) for CFU-based assays.
 - A luciferase-expressing Mtb strain (e.g., H37Rv-lux) for luminometry-based assays.^{[6][7]}
- Culture Media:
 - RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), L-glutamine, and penicillin-streptomycin.
 - Middlebrook 7H9 broth supplemented with 0.2% glycerol, 10% ADC (albumin, dextrose, catalase), and 0.05% Tween 80.
 - Middlebrook 7H10 or 7H11 agar supplemented with 10% OADC (oleic acid, albumin, dextrose, catalase) for CFU enumeration.
- Compound: **OJT008**, dissolved in dimethyl sulfoxide (DMSO) to create a stock solution.
- Other Reagents: Phorbol 12-myristate 13-acetate (PMA), Triton X-100 or sodium dodecyl sulfate (SDS) for cell lysis, phosphate-buffered saline (PBS), Luciferase assay reagent.

Protocol 1: Intracellular Activity Assessment using Colony Forming Unit (CFU) Assay

This protocol quantifies the number of viable intracellular bacteria by plating serial dilutions of lysed infected macrophages.

Step 1: Preparation of Macrophages

- Culture THP-1 monocytes in RPMI-1640 medium.
- Seed 2×10^5 cells per well in a 24-well plate.[\[8\]](#)
- Differentiate monocytes into macrophage-like cells by adding PMA to a final concentration of 20-50 ng/mL and incubating for 24-48 hours.
- After differentiation, wash the adherent macrophages with fresh, pre-warmed RPMI-1640 medium to remove PMA and non-adherent cells.

Step 2: Infection of Macrophages with Mtb

- Grow Mtb H37Rv in 7H9 broth to mid-log phase.
- Prepare a single-cell suspension of Mtb by passing the culture through a 27-gauge needle multiple times.
- Infect the differentiated macrophages with the Mtb suspension at a Multiplicity of Infection (MOI) of 1-10 bacteria per macrophage (a 10:1 MOI is commonly used).[\[8\]](#)[\[9\]](#)
- Incubate for 4 hours to allow for phagocytosis.[\[8\]](#)
- Remove extracellular bacteria by washing the cells three times with pre-warmed PBS or serum-free medium.

Step 3: Treatment with **OJT008**

- Prepare serial dilutions of **OJT008** in RPMI-1640 medium. Include a vehicle control (DMSO) and a positive control (e.g., rifampicin).
- Add the compound dilutions to the infected macrophages and incubate for 4-7 days at 37°C in a 5% CO₂ incubator.

Step 4: Lysis and CFU Enumeration

- After the incubation period, aspirate the medium.

- Lyse the macrophages by adding 0.025% SDS or 0.1% Triton X-100 and incubating for 10-15 minutes at room temperature.[\[6\]](#)
- Prepare serial dilutions of the cell lysate in 7H9 broth or PBS with 0.05% Tween 80.
- Plate the dilutions on 7H10 or 7H11 agar plates.
- Incubate the plates at 37°C for 3-4 weeks until colonies are visible.
- Count the colonies to determine the number of viable intracellular Mtb (CFU/mL). The efficacy of **OJT008** is determined by the reduction in CFU compared to the DMSO control.

Protocol 2: High-Throughput Intracellular Activity Assessment using Luciferase Assay

This method offers a faster alternative to CFU counting by using a luciferase-expressing Mtb strain.[\[5\]](#)[\[7\]](#)

Step 1 & 2: Macrophage Preparation and Infection

- Follow steps 1 and 2 from Protocol 2.2, using a luciferase-expressing Mtb strain. This assay is often performed in a 96-well plate format for higher throughput.

Step 3: Treatment with **OJT008**

- Follow step 3 from Protocol 2.2.

Step 4: Quantification of Intracellular Mtb

- After the treatment period, lyse the macrophages.
- Measure the luminescence of the cell lysate using a luminometer and a suitable luciferase assay reagent.
- The luminescence, measured in Relative Light Units (RLU), is directly proportional to the number of viable intracellular bacteria.[\[6\]](#)
- The percent inhibition is calculated relative to the DMSO control.

Cytotoxicity Assay

It is crucial to assess the toxicity of **OJT008** on the host macrophages to ensure that any reduction in intracellular Mtb is not due to host cell death.

- Seed and differentiate THP-1 cells as described in Protocol 2.2, Step 1.
- Treat the uninfected macrophages with the same concentrations of **OJT008** used in the efficacy assays.
- Incubate for the same duration as the infection experiment.
- Assess cell viability using a standard method such as the MTT assay, resazurin reduction (alamarBlue), or LDH release assay.

Data Presentation

Quantitative data should be summarized in tables to facilitate comparison.

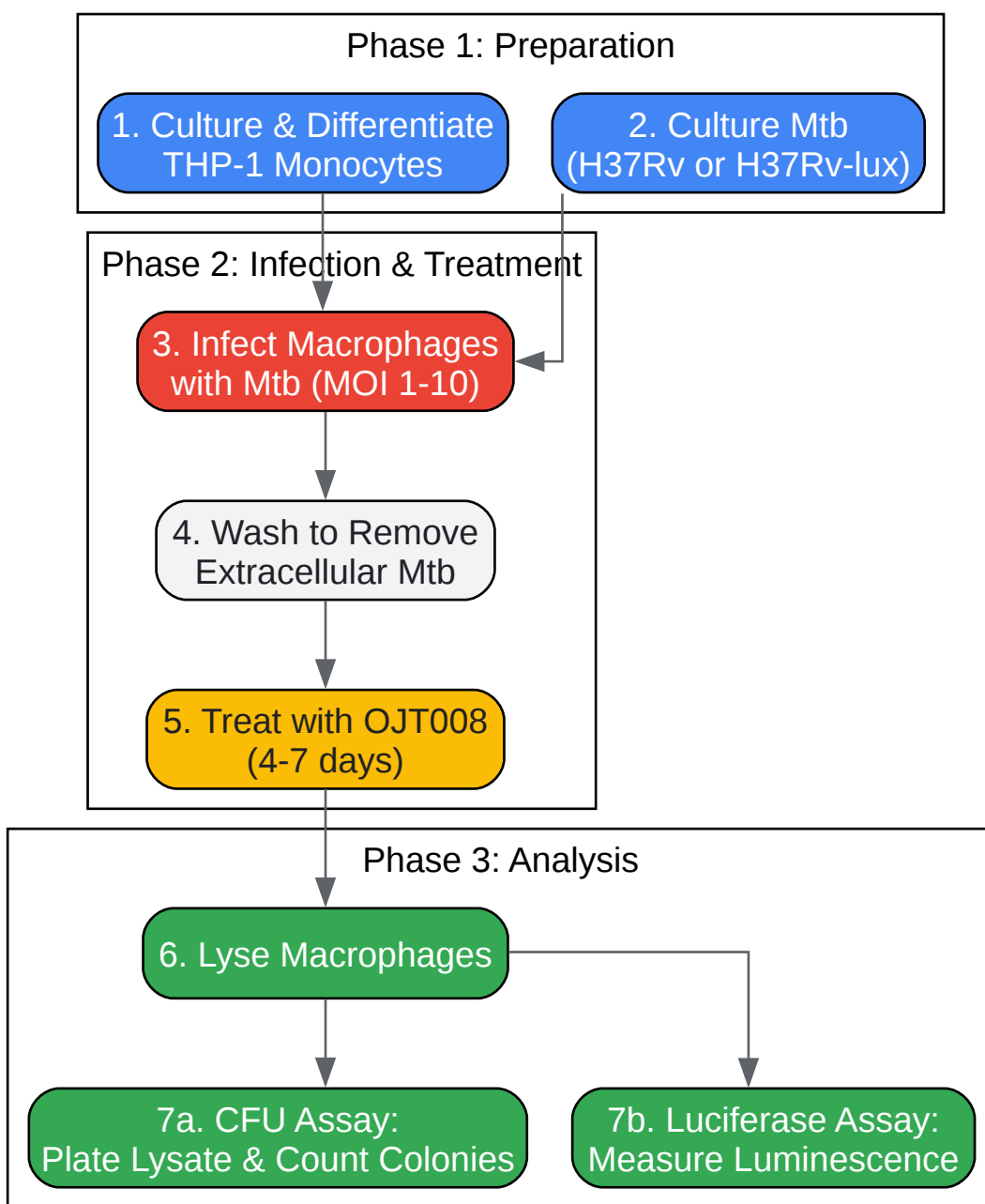
Table 1: Intracellular Efficacy of **OJT008** against Mtb H37Rv

Compound	Concentration (μM)	Mean CFU/mL (± SD)	% Inhibition
Vehicle (DMSO)	0.1%	1.5 x 10 ⁶ (± 0.2 x 10 ⁶)	0%
OJT008	0.1	1.1 x 10 ⁶ (± 0.15 x 10 ⁶)	26.7%
1	0.5 x 10 ⁶ (± 0.1 x 10 ⁶)	66.7%	
10	0.08 x 10 ⁶ (± 0.02 x 10 ⁶)	94.7%	
Rifampicin	1	0.01 x 10 ⁶ (± 0.005 x 10 ⁶)	99.3%

Table 2: Cytotoxicity of **OJT008** on THP-1 Macrophages

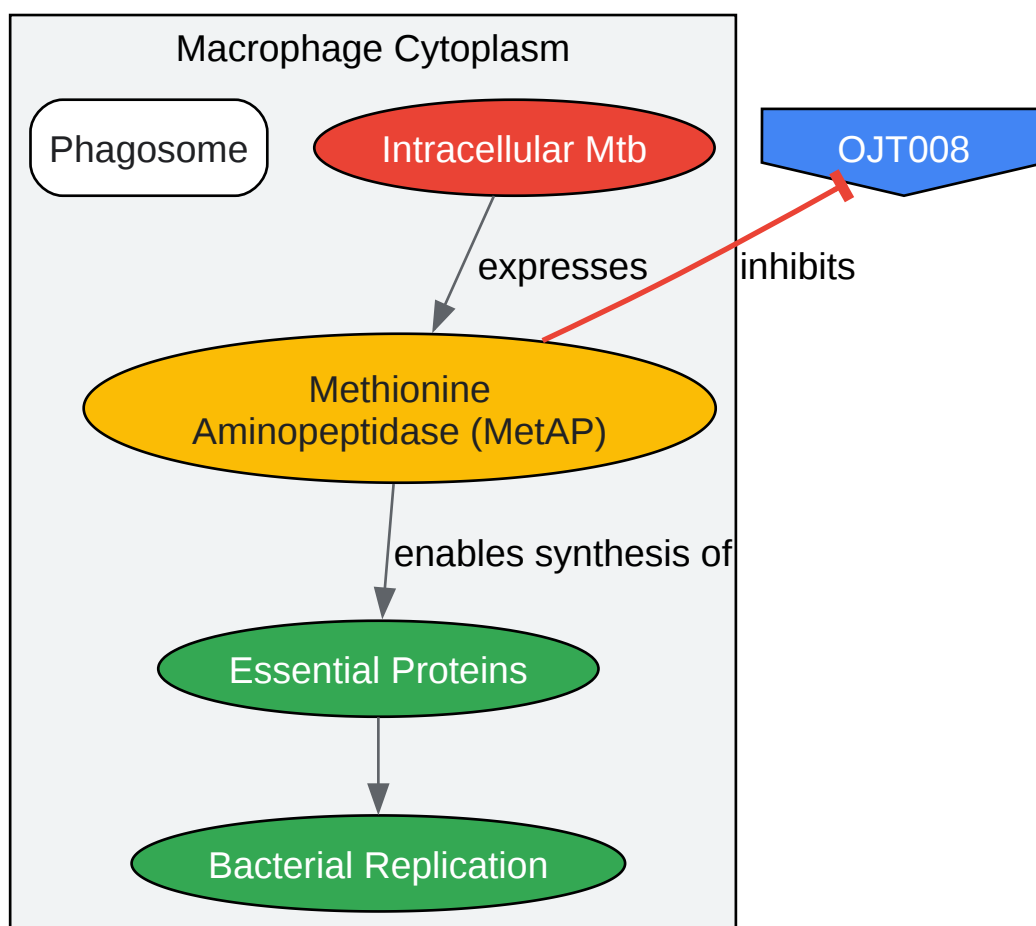
Compound	Concentration (μM)	% Cell Viability (± SD)
Vehicle (DMSO)	0.1%	100% (± 4.5%)
OJT008	1	98.2% (± 5.1%)
10	95.7% (± 4.8%)	
50	91.3% (± 6.2%)	
100	85.4% (± 7.3%)	

Visualization of Workflows and Pathways



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Caption: Experimental workflow for testing **OJT008** against intracellular Mtb.



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Caption: OJT008 mechanism of action against intracellular Mtb.

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